Industrial Applications of Solvent Yellow 6: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Yellow OB*
CAS No.:	*131-79-3*
Cat. No.:	*B1672316*

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C.I. Name: Solvent Yellow 6 C.I. Number: 11390 CAS Number: 131-79-3 Chemical Class: Monoazo Molecular Formula: $C_{17}H_{15}N_3$[1] Molecular Weight: 261.32 g/mol [1]

Overview and General Properties

Solvent Yellow 6, also known as Oil **Yellow OB**, is a solvent-soluble dye characterized by its reddish-yellow to orange hue in mineral oil.[1] It belongs to the monoazo class of dyes and is produced by the diazotization of o-Methylaniline and subsequent coupling with Naphthalen-2-amine.[1] Its solubility in organic solvents like ethanol and toluene, and its insolubility in water, make it suitable for coloring non-polar materials.[1]

While specific technical data for Solvent Yellow 6 is limited in publicly available literature, its general properties suggest its utility in applications where high transparency and a yellow-orange color are desired. However, a reported low heat resistance of 70°C may limit its use in high-temperature processes, particularly in plastics.[1] This contrasts with other solvent yellow dyes used in plastics, which often exhibit heat stability up to 300°C. Therefore, the application of Solvent Yellow 6 should be carefully considered based on the processing temperatures involved.

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Physicochemical Properties

A summary of the known physicochemical properties of Solvent Yellow 6 is presented in Table 1. It is important to note that quantitative data, especially regarding solubility in a wide range of industrial solvents and a verified heat stability value for various applications, is not readily available.

Table 1: Physicochemical Properties of Solvent Yellow 6

Property	Value	References
Appearance	Red-light yellow to orange powder	[1]
Melting Point	126 °C	[1]
Solubility	Soluble in ethanol and Toluene; Insoluble in water.	[1]
Heat Resistance	70 °C	[1]
Light Fastness	Good	[1]
Behavior in Acids/Bases	In concentrated sulfuric acid, it appears as a red-light purple, which precipitates as a red, orange-brown solid upon dilution. An alcohol solution of the dye turns more red with the addition of hydrochloric acid and remains the same color with sodium hydroxide.[1]	[1]

Industrial Applications

Based on its properties as a solvent dye, Solvent Yellow 6 has potential applications in the coloring of plastics, inks, and waxes. The following sections provide general guidance and protocols, which should be adapted and optimized based on experimental testing due to the lack of specific data for this particular dye.

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Plastics

Solvent dyes are widely used in the plastics industry to impart transparent and vibrant colors. Given the reported low heat stability of Solvent Yellow 6, its application would likely be restricted to plastics processed at lower temperatures.

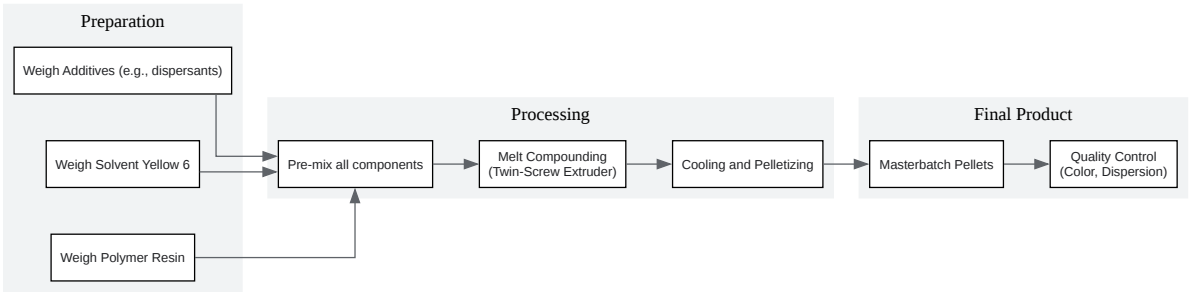
3.1.1 Suitable Resins (Hypothetical)

- Polymers with low processing temperatures, such as certain grades of PVC, or for applications where the dye is incorporated in a masterbatch at a lower temperature.

3.1.2 General Protocol for Plastic Coloration (Masterbatch Method)

This protocol is a generalized procedure for incorporating a solvent dye into a plastic masterbatch. The specific parameters, especially temperature, must be adjusted for Solvent Yellow 6 based on its actual heat stability.

Experimental Workflow for Plastic Coloration



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Caption: Workflow for creating a plastic masterbatch with Solvent Yellow 6.

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Protocol Steps:

- Pre-mixing: Dry blend the polymer resin, Solvent Yellow 6 powder (typically 0.1% to 1.0% by weight, but needs to be determined experimentally), and any other additives (e.g., dispersing agents) in a high-speed mixer until a homogenous mixture is obtained.
- Melt Compounding: Feed the pre-mixed material into a twin-screw extruder. The temperature profile of the extruder should be set to ensure the polymer is molten but remains below the degradation temperature of Solvent Yellow 6. Given the reported 70°C heat stability, this step would require a very low processing temperature polymer or confirmation of a higher heat stability for the dye.
- Extrusion and Pelletizing: The molten, colored polymer is extruded through a die into strands, which are then cooled in a water bath and cut into pellets.
- Drying: The masterbatch pellets are thoroughly dried to remove any residual moisture.
- Quality Control: The final masterbatch is tested for color strength, dispersion, and other relevant properties.

Inks

Solvent dyes are integral to the formulation of solvent-based printing inks due to their solubility and ability to produce transparent and bright colors.

3.2.1 Potential Ink Systems

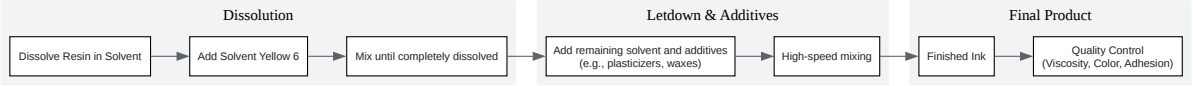
- Flexographic and gravure inks with alcohol and ester-based solvent systems.

3.2.2 General Protocol for Solvent-Based Ink Formulation

This is a generalized protocol. The compatibility and solubility of Solvent Yellow 6 in the specific resin and solvent system must be verified.

Experimental Workflow for Ink Formulation

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References

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